

Technical Guide: 4-Amino-3-methylbenzamide (CAS No. 106037-36-9)

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Compound of Interest

Compound Name: 4-Amino-3-methylbenzamide

Cat. No.: B020878

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Amino-3-methylbenzamide**, a chemical compound with significant potential in medicinal chemistry. This document details its chemical identity, physicochemical properties, synthesis, and known biological activities, with a focus on its emerging role as a scaffold for the development of novel therapeutic agents.

Chemical Identity and Properties

CAS Number: 106037-36-9[1]

4-Amino-3-methylbenzamide is a substituted benzamide with the molecular formula $C_8H_{10}N_2O$. Its chemical structure features a primary amine group and a methyl group attached to the benzene ring, ortho and meta to the carboxamide group, respectively.

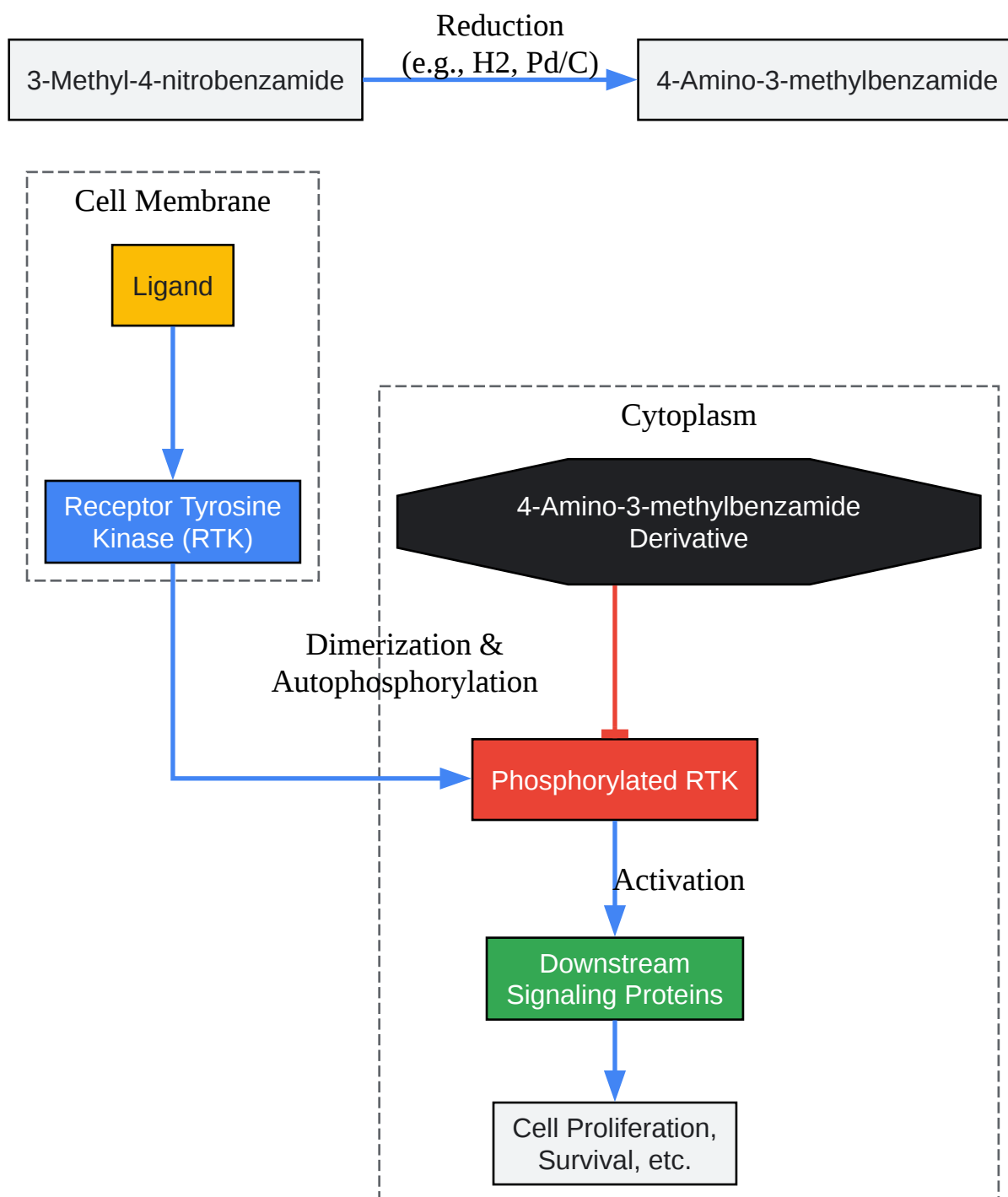
Table 1: Physicochemical Properties of **4-Amino-3-methylbenzamide**

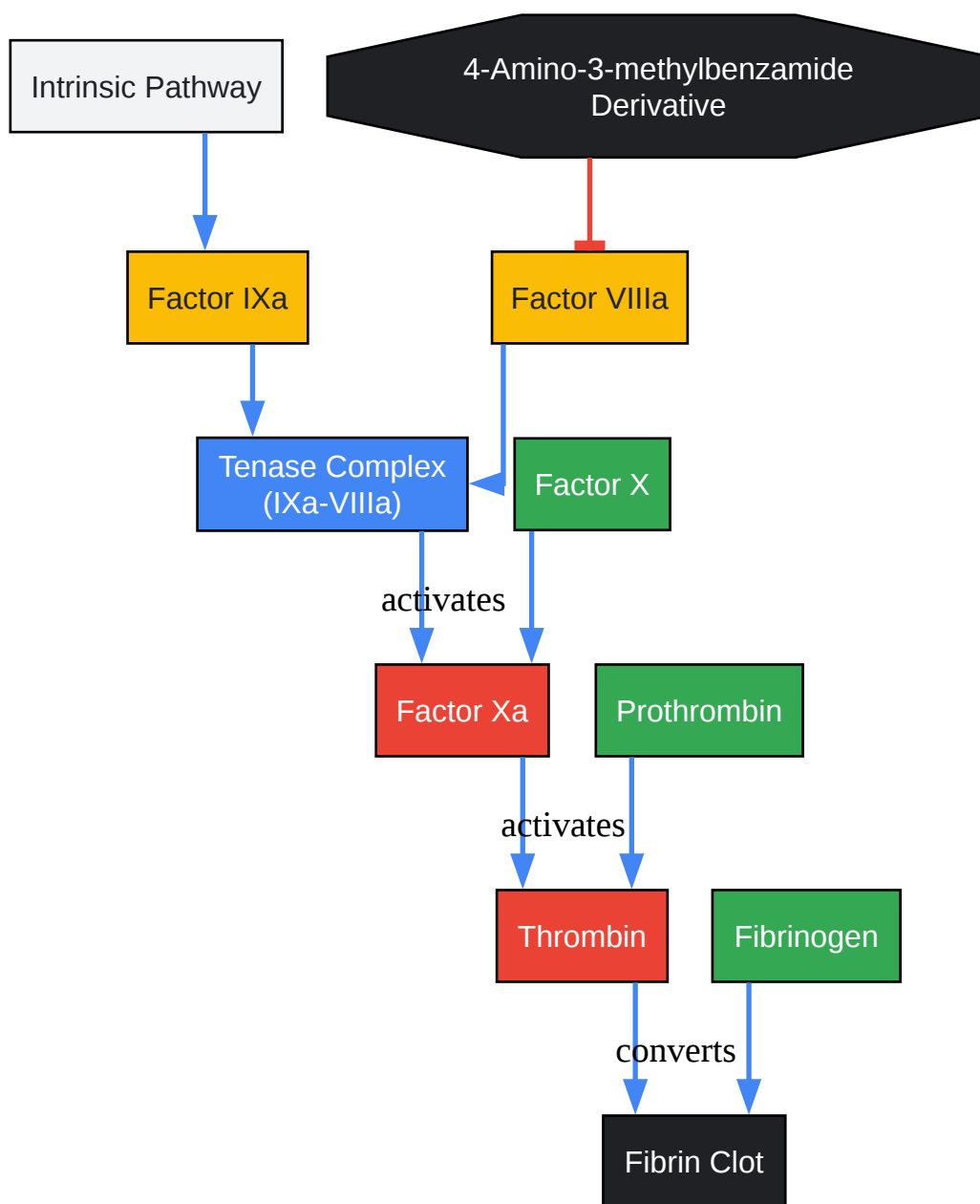
Property	Value	Source
Molecular Formula	C ₈ H ₁₀ N ₂ O	[1]
Molecular Weight	150.18 g/mol	[1]
IUPAC Name	4-amino-3-methylbenzamide	PubChem
Synonyms	Benzamide, 4-amino-3-methyl-	[1]
Appearance	Solid (predicted)	
Solubility	Data not available	
Melting Point	Data not available	
Boiling Point	Data not available	

Synthesis

While a specific, detailed experimental protocol for the synthesis of **4-Amino-3-methylbenzamide** is not readily available in the reviewed literature, the synthesis of structurally similar compounds provides a likely pathway. A plausible synthetic route would involve the reduction of a nitro group to an amine. For instance, the synthesis of 4-Amino-3-methylbenzoic acid, a related precursor, has been achieved by the catalytic hydrogenation of 3-Methyl-4-nitrobenzoic acid using palladium on activated charcoal.

A generalized workflow for such a synthesis is depicted below:





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References

- 1. benchchem.com [benchchem.com]
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